

Personal protective equipment for handling 2-Hydroxy-5-iodopyridine

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Compound of Interest

Compound Name: 2-Hydroxy-5-iodopyridine

Cat. No.: B080090

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Essential Safety and Handling Guide for 2-Hydroxy-5-iodopyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Hydroxy-5-iodopyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical in a laboratory setting.

Hazard Identification and Classification

2-Hydroxy-5-iodopyridine is classified as a hazardous substance. It is crucial to understand its potential risks before handling. The compound is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]}

Hazard Classification	Description
Skin Corrosion/Irritation	Category 2 ^[1]
Serious Eye Damage/Eye Irritation	Category 2 ^[1]
Specific target organ toxicity (single exposure)	Category 3 (Target Organs: Respiratory system) ^[1]
Acute Toxicity (Oral)	Category 4

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Hydroxy-5-iodopyridine** is provided below.

Property	Value
CAS Number	13472-79-2[1][3]
Molecular Formula	C5H4INO[3]
Molecular Weight	221.00 g/mol [3]
Appearance	White to Yellow to Orange powder to crystal[3]
Melting Point	192-196 °C[3]
Solubility	Insoluble in water[2]

Operational Protocol: Safe Handling of 2-Hydroxy-5-iodopyridine

This section outlines the standard operating procedure for handling **2-Hydroxy-5-iodopyridine** in a laboratory environment. Adherence to these steps is critical to minimize exposure and ensure personal and environmental safety.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[1]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE program is the last line of defense against chemical exposure. The following PPE is mandatory when handling **2-Hydroxy-5-iodopyridine**:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.[1]	Protects against eye irritation and serious eye damage from dust or splashes.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[1][4]	Prevents skin contact, which can cause irritation.[1][2]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator if dust is generated and ventilation is inadequate.[5]	Prevents inhalation of the powder, which may cause respiratory irritation.[1][2]
Protective Clothing	A lab coat or chemical-resistant coveralls.[1][4]	Protects skin and personal clothing from contamination.

Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Confirm that all necessary PPE is available and in good condition.
 - Verify the location and functionality of the nearest eyewash station and safety shower.
- Handling:
 - Wear all required PPE before handling the chemical.[1]
 - Handle in a well-ventilated area or a chemical fume hood.[1]
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
 - Avoid contact with skin and eyes.[1]
 - Wash hands and any exposed skin thoroughly after handling.[1]

- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2]
 - Protect from light as the material is light-sensitive.[2]
 - Store away from incompatible materials such as strong oxidizing agents.[1][2]

Emergency Procedures

- In case of skin contact: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Remove and wash contaminated clothing before reuse.[1]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[6][7]
- In case of a spill: Wear appropriate PPE. Contain the spill with an inert absorbent material.[8] Sweep up the material, place it in a suitable container for disposal, and avoid dust formation. [6][9] Clean the spill area thoroughly.

Disposal Plan: 2-Hydroxy-5-iodopyridine Waste

Proper disposal of chemical waste is essential for environmental protection and laboratory safety. **2-Hydroxy-5-iodopyridine** and any materials contaminated with it must be treated as hazardous waste.

Waste Segregation and Collection

- Solid Waste: Collect unused **2-Hydroxy-5-iodopyridine**, contaminated spatulas, weigh boats, and other disposable labware in a dedicated, clearly labeled hazardous waste container.[8]

- Contaminated PPE: Dispose of used gloves, disposable lab coats, and other contaminated PPE in a designated hazardous waste bag.[8]

Labeling and Storage of Waste

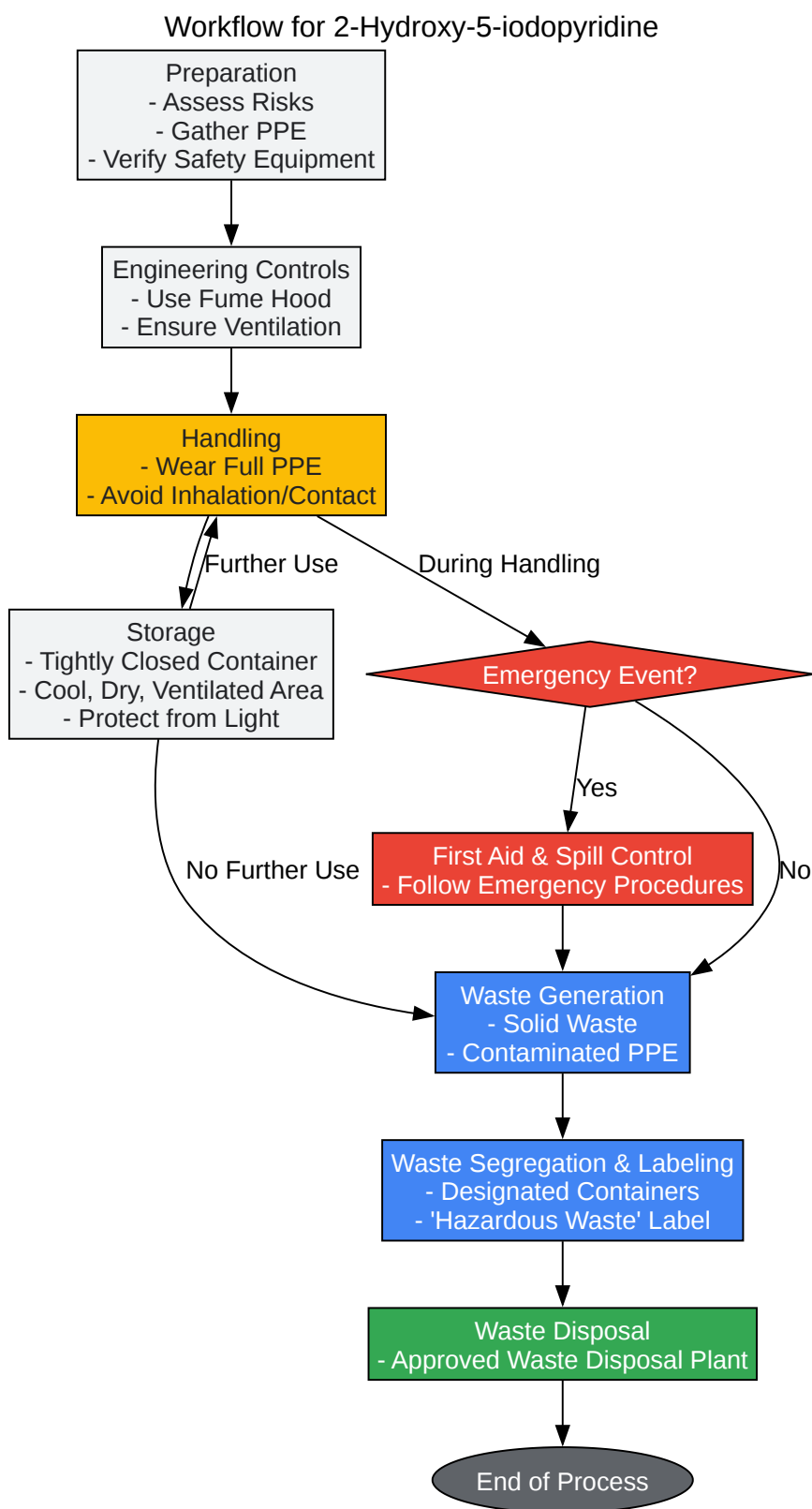
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Hydroxy-5-iodopyridine**," and the date of waste generation.[8]
- Storage: Store sealed hazardous waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.[8]

Final Disposal

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][9] Do not dispose of down the drain.[9]

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling, storage, and disposal of **2-Hydroxy-5-iodopyridine**.



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Caption: Safe handling and disposal workflow for **2-Hydroxy-5-iodopyridine**.

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